

# Application Notes & Protocols: Mobile Determination of Thionazin in Air

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## Compound of Interest

Compound Name: *Thionazin*

Cat. No.: *B1682318*

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## Introduction

**Thionazin**, also known as Zinophos, is an organophosphate insecticide and nematicide. Due to its toxicity, monitoring its presence in the air, particularly in agricultural and industrial settings, is crucial for assessing human exposure and environmental contamination. Mobile laboratories offer a flexible and rapid solution for on-site air analysis, providing timely data for immediate decision-making. These application notes provide a framework for determining **Thionazin** levels in the air using portable and mobile analytical instrumentation.

## Principle and Application

This method is designed for the on-site sampling and quantification of airborne **Thionazin**. It is applicable to researchers, environmental scientists, and occupational health professionals who require rapid field analysis. The core of the method involves drawing a known volume of air through a solid sorbent tube to trap **Thionazin**, followed by solvent elution or thermal desorption and analysis using a portable gas chromatograph (GC).

## Experimental Protocols

### Air Sampling Protocol

**Objective:** To efficiently capture airborne **Thionazin** from a known volume of air.

**Materials:**

- Personal sampling pump (calibrated)
- OSHA Versatile Sampler (OVS) tubes containing XAD-2 sorbent material[1]
- Flexible, non-reactive tubing
- Calibration device (e.g., bubble meter or electronic calibrator)
- Plastic caps for sealing tubes
- Field logbook

Procedure:

- Pump Calibration: Calibrate each personal sampling pump with a representative sampler in line to ensure accurate flow rates.[2]
- Sampler Connection: Connect the OVS tube to the personal sampling pump with flexible tubing. The sampler should be positioned vertically with the larger end pointing downwards. [2]
- Sampling:
  - For personal exposure monitoring, clip the pump to the worker's belt and the sampler to their breathing zone.
  - For area monitoring, place the sampling train in the desired location.
- Initiate Sampling: Turn on the pump and record the start time and flow rate in the field logbook.
- Sample Collection: Sample at a known flow rate, typically between 0.2 and 1 L/min, for a total sample volume of 12 to 480 liters.[2] The exact volume will depend on the expected concentration and the method's limit of detection.
- Terminate Sampling: After the desired sampling duration, turn off the pump and record the end time.

- Sample Handling:
  - Immediately after sampling, disconnect the OVS tube and securely seal both ends with plastic caps.[\[2\]](#)
  - Label the tube with a unique identifier.
  - Store the samples in a cool, dark environment (e.g., a cooler with ice packs) to minimize degradation before analysis.
  - Prepare field blanks by handling and storing unexposed OVS tubes in the same manner as the samples.

## Sample Preparation and Analysis Protocol (Using Portable GC)

Objective: To extract **Thionazin** from the sorbent and quantify it using a portable gas chromatograph.

Materials:

- Portable Gas Chromatograph (e.g., FROG-5000™, zNose®)[\[3\]](#)[\[4\]](#)
- Extraction solvent (e.g., Methylene Chloride, Ethyl Acetate)[\[5\]](#)[\[6\]](#)
- Micropipettes
- Autosampler vials with caps
- **Thionazin** analytical standard
- Reagent-grade solvents for standard preparation

Procedure:

- Standard Preparation:
  - Prepare a stock solution of **Thionazin** in the chosen extraction solvent.

- Create a series of calibration standards at a minimum of three concentration levels by diluting the stock solution.<sup>[5]</sup> One standard should be near the limit of detection, with others spanning the expected sample concentration range.
- Sample Elution:
  - Break open the OVS tube and transfer the front and back sorbent sections to separate vials.
  - Add a precise volume of extraction solvent to each vial.
  - Agitate the vials (e.g., vortex or sonicate) to ensure efficient extraction of **Thionazin** from the sorbent.
- GC Analysis:
  - Set up the portable GC according to the manufacturer's instructions.
  - Inject a small volume (e.g., 1-5  $\mu\text{L}$ ) of the calibration standards to generate a calibration curve.<sup>[5]</sup>
  - Inject the sample extracts into the GC.
  - Identify and quantify **Thionazin** based on its retention time and the peak area relative to the calibration curve.
- Quality Control:
  - Analyze field blanks to check for contamination.
  - Analyze a laboratory blank (extraction solvent) to ensure no background contamination.
  - Spike a known amount of **Thionazin** standard onto a blank sorbent tube and analyze it to determine the desorption efficiency.

## Data Presentation

Quantitative data should be recorded in a structured format to allow for clear interpretation and comparison.

Table 1: Air Sampling Parameters

Sample ID	Location/Worker ID	Start Time	End Time	Flow Rate (L/min)	Total Volume (L)
AIR-001	Field A Perimeter	09:00	17:00	1.0	480
AIR-002	Operator B	09:05	17:05	0.8	384
AIR-BLK-01	Field Blank	N/A	N/A	N/A	N/A

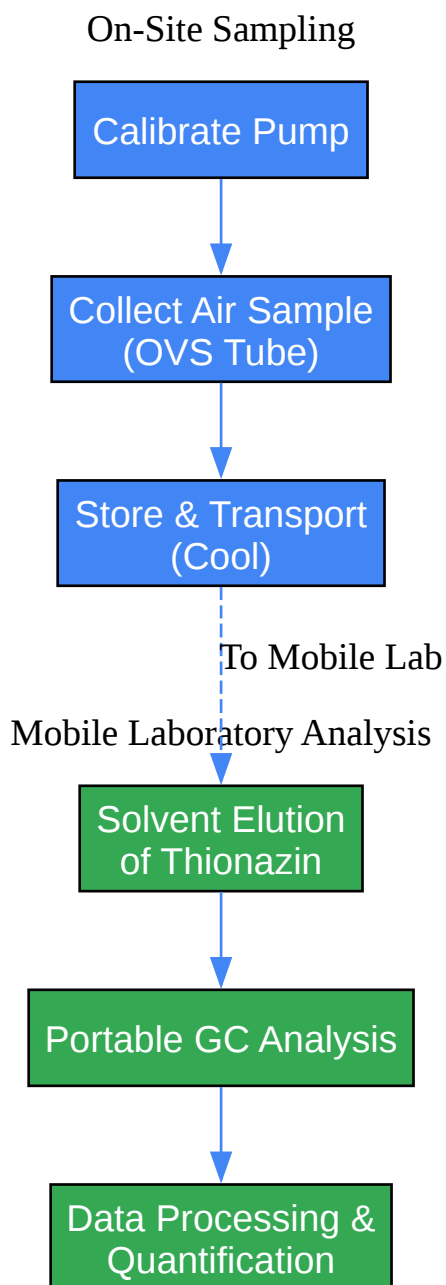
Table 2: **Thionazin** Concentration Results

Sample ID	Thionazin Peak Area	Calculated Mass (ng)	Air Concentration (ng/m <sup>3</sup> )	Recovery (%)
AIR-001	45,872	120	250	N/A
AIR-002	28,934	76	198	N/A
AIR-BLK-01	< LOD	< LOD	< LOD	N/A
QC-Spike	38,110	100 (spiked)	N/A	95

Note: LOD = Limit of Detection

## Visualizations

## Experimental Workflow

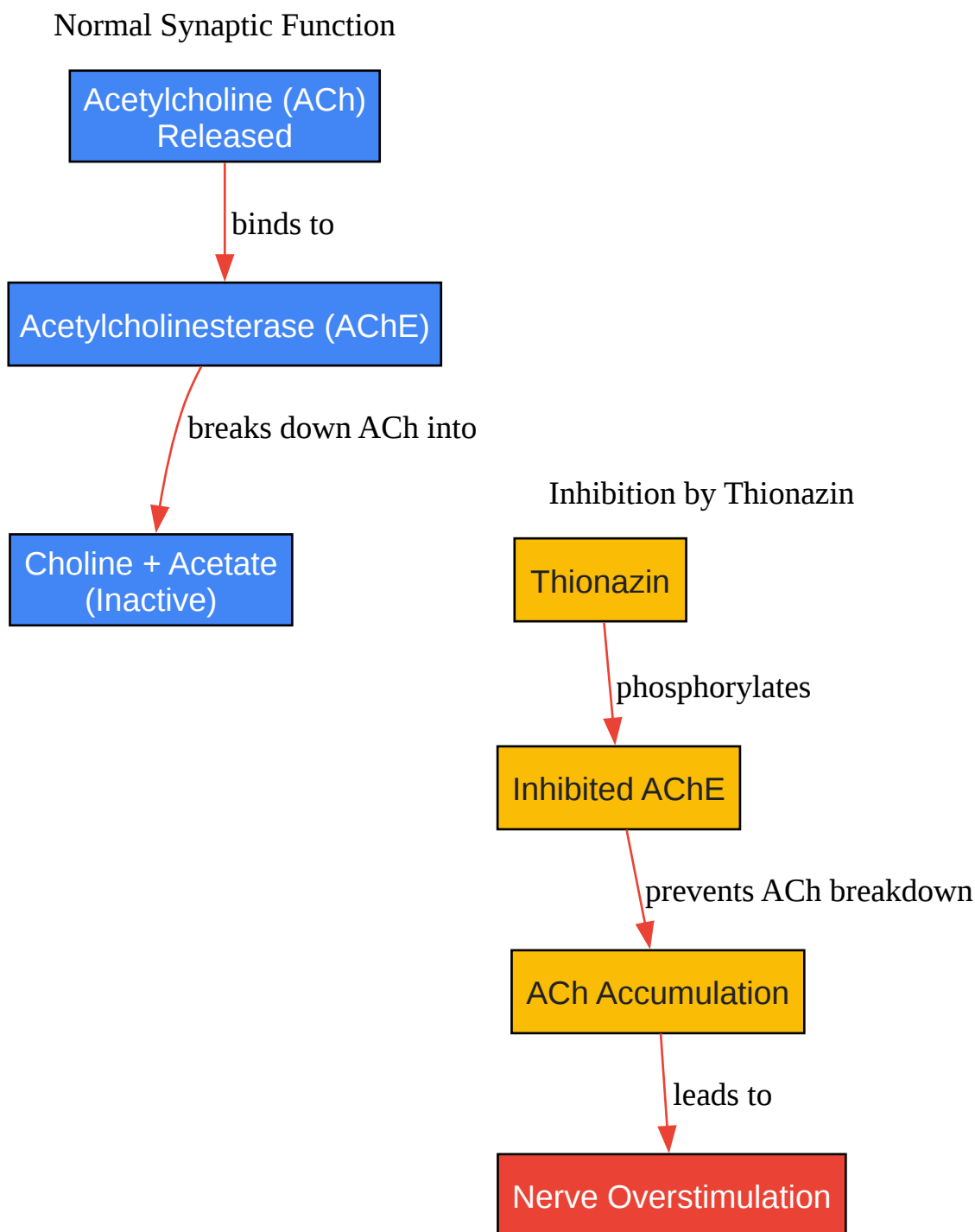


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Caption: Workflow for mobile air sampling and analysis of **Thionazin**.

## Thionazin Mechanism of Action: Acetylcholinesterase Inhibition

**Thionazin**, as an organophosphate, acts by inhibiting the enzyme acetylcholinesterase (AChE). This leads to an accumulation of the neurotransmitter acetylcholine (ACh) in nerve synapses, causing overstimulation of nerve signals.



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Caption: Organophosphate inhibition of acetylcholinesterase.

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